

tert-Butyl Acrylate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **tert-Butyl acrylate** (tBA). A versatile monomer, tBA is integral to the synthesis of a wide array of polymers with applications spanning from coatings and adhesives to advanced materials in drug development. This document summarizes its key quantitative data, outlines experimental protocols for property determination, and visualizes fundamental chemical processes involving this compound.

Physical Properties

tert-Butyl acrylate is a clear, colorless liquid. A summary of its key physical properties is presented in Table 1 for easy reference and comparison.

Table 1: Physical Properties of tert-Butyl Acrylate



Property	Value	Units	Conditions	Citations
Molecular Formula	C7H12O2	-	-	[1][2][3][4]
Molecular Weight	128.17	g/mol	-	[1][5]
Density	0.875 - 0.883	g/cm ³	at 20-25°C	[1][2][3][6]
Boiling Point	119 - 127	°C	at 1013 hPa	[1][2][3][6][7]
61 - 63	°C	at 60 mmHg	[8][9][10]	
Melting/Freezing Point	-69 to -70	°C	-	[2][3][6][8]
Flash Point	14 - 19	°C	Closed Cup	[2][3][7][11]
Refractive Index	1.4080 - 1.4120	-	at 20-25°C	[1][4][7][8]
Vapor Pressure	20	mbar (hPa)	at 23.4°C	[2][6]
Viscosity	0.90	mPa⋅s	at 20°C	[6]
Water Solubility	~2	g/L	at 20°C	[2]
Insoluble	-	-	[7][12]	
Solubility in Organics	Soluble	-	Ether, Alcohol	[12]
Polymer Tg	44 - 50	°C	-	

Chemical Properties

The chemical behavior of **tert-Butyl acrylate** is primarily dictated by its ester group and the acrylate's carbon-carbon double bond. This structure allows it to readily undergo polymerization and other addition reactions.

Table 2: Chemical Properties and Specifications of tert-Butyl Acrylate



Property	Value	Units	Citations
Purity (GC)	min. 98.0 - 99.0	%	[7]
Acid Value	max. 0.1	%	
Water Content	max. 0.04	%	
Inhibitor	10 - 20 ppm MEHQ	-	[4]

2.1 Reactivity and Polymerization

tert-Butyl acrylate is a monofunctional monomer known for the high reactivity characteristic of acrylates.[6] It readily forms homopolymers and can be copolymerized with a wide range of other monomers, including:

- (Meth)acrylic acid and its salts, amides, and esters
- Acrylonitrile
- Maleic acid esters
- Vinyl acetate
- · Vinyl chloride
- Styrene
- Butadiene[13]

The bulky tert-butyl ester group provides significant hydrophobicity and steric hindrance, which imparts unique properties to the resulting polymers, such as increased hardness, chemical resistance, and weatherability.[6] This bulky group also protects the ester from alkaline hydrolysis.[6]

2.2 Stability and Storage

To prevent spontaneous polymerization, **tert-Butyl acrylate** is typically stabilized with an inhibitor, commonly hydroquinone monomethyl ether (MEHQ).[1][4] For the stabilizer to be



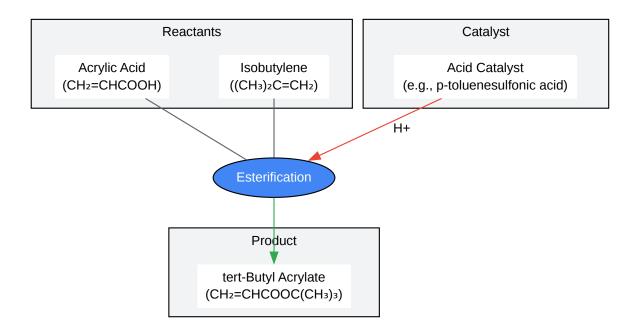
effective, the presence of dissolved oxygen is required. Therefore, tBA must be stored under air, never under an inert gas atmosphere. The recommended storage temperature should not exceed 35°C.

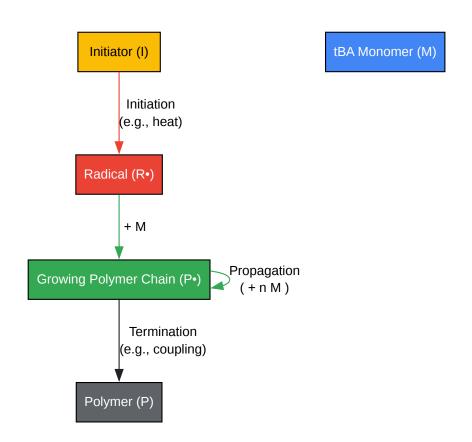
Synthesis and Polymerization Pathways

3.1 Synthesis of tert-Butyl Acrylate

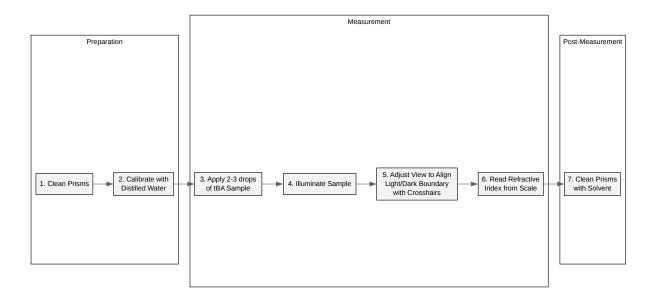
A common industrial method for synthesizing **tert-Butyl acrylate** is the acid-catalyzed esterification of acrylic acid with isobutylene.[1][14] This reaction benefits from high atom economy.











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- To cite this document: BenchChem. [tert-Butyl Acrylate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159482#tert-butyl-acrylate-physical-and-chemical-properties]

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